

# Navigating the Research Landscape of 13-Oxo-Octadecadienoic Acids: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 13-Oxo-6(Z),9(Z)-octadecadienoic acid

**Cat. No.:** B15624218

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, biological significance, and experimental considerations for **13-oxo-6(Z),9(Z)-octadecadienoic acid** and its more extensively studied isomer, 13-oxo-9(Z),11(E)-octadecadienoic acid. This document is intended to serve as a valuable resource for researchers investigating the therapeutic potential of these oxidized fatty acids.

## Commercial Availability and Physicochemical Properties

While both isomers of 13-oxo-octadecadienoic acid are available for research purposes, their market presence differs significantly. The 9(Z),11(E) isomer is more readily accessible from a wider range of chemical suppliers, suggesting a greater historical and ongoing research interest. The 6(Z),9(Z) isomer, while commercially available, is offered by a more select group of specialized lipid suppliers.

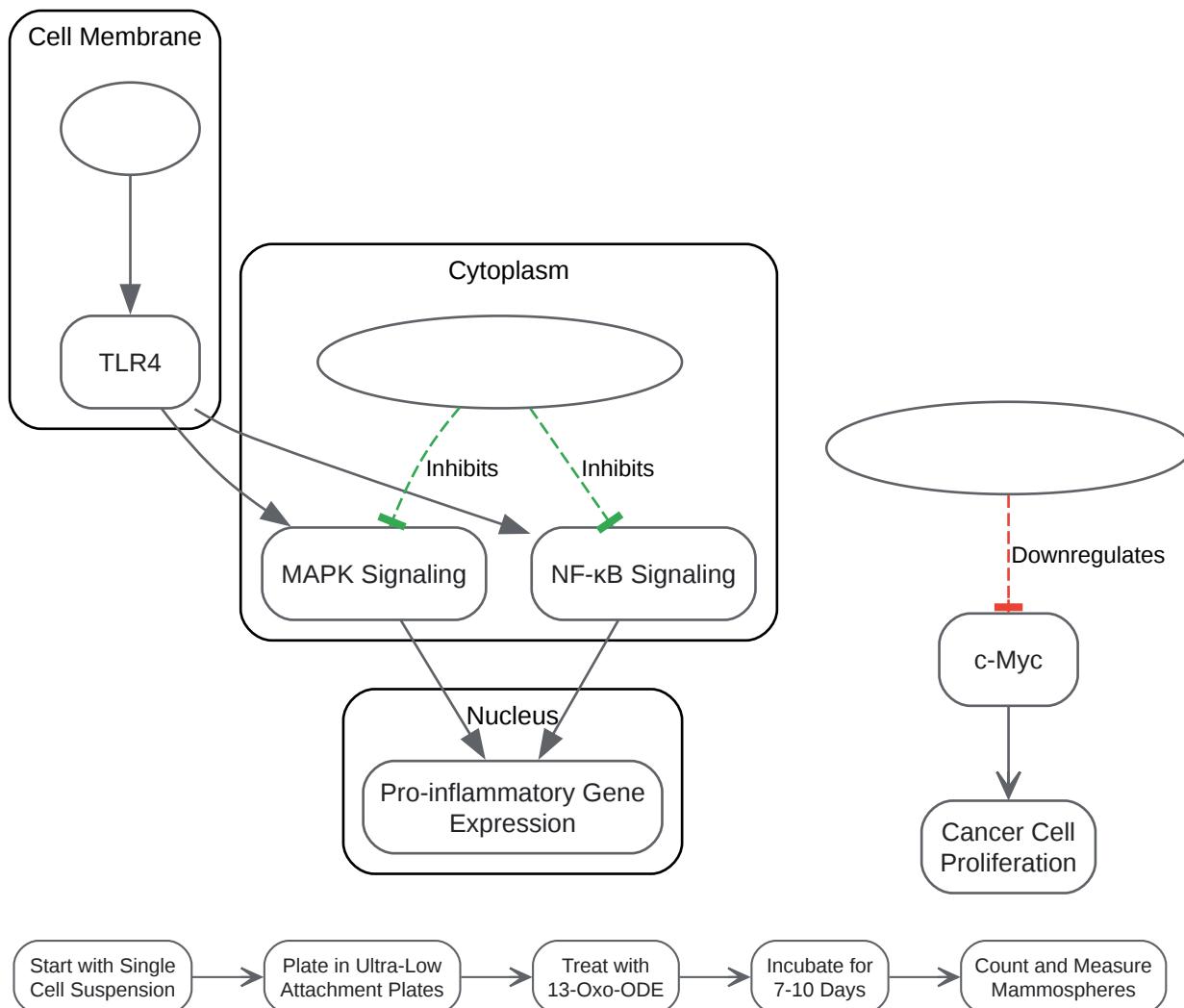
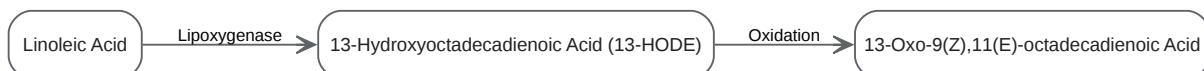
Below is a summary of the key physicochemical properties and commercial availability of both isomers.

Property	13-Oxo-6(Z),9(Z)-octadecadienoic acid	13-Oxo-9(Z),11(E)-octadecadienoic acid
Synonyms	6(Z),9(Z)-13-KODE	13-KODE, 13-oxo-ODE
CAS Number	1802047-22-8[1]	54739-30-9
Molecular Formula	C <sub>18</sub> H <sub>30</sub> O <sub>3</sub> [1]	C <sub>18</sub> H <sub>30</sub> O <sub>3</sub> [2]
Molecular Weight	294.43 g/mol [1]	294.4 g/mol [2]
Purity	Typically >98%[1]	Typically ≥98%
Storage	Freezer (-20°C or -80°C)[1]	Freezer (-20°C or -80°C)
Supplied As	In solution (e.g., ethanol)[1]	In solution (e.g., ethanol) or as a solid
Select Suppliers	Larodan[1], MedchemExpress[3]	Cayman Chemical, Larodan, BIORLAB, CymitQuimica, BioCrick

## Synthesis and Biosynthesis

The disparity in commercial availability may be linked to the complexities of chemical synthesis. The synthesis of a related compound, 13-oxo-(Z)-9-octadecenoic acid, has been achieved via a Z-selective Wittig reaction, though with low yields.[4] This suggests that the stereospecific synthesis of the 6(Z),9(Z) isomer may present significant challenges.

In biological systems, the 13-oxo-9(Z),11(E) isomer is a downstream metabolite of linoleic acid. Linoleic acid is first converted to 13-hydroxyoctadecadienoic acid (13-HODE) by lipoxygenase enzymes.[5] Subsequently, 13-HODE is oxidized to 13-oxo-9(Z),11(E)-octadecadienoic acid.[5]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [larodan.com](http://larodan.com) [[larodan.com](http://larodan.com)]

- 2. 13-Oxo-9Z,11E-octadecadienoic acid | C18H30O3 | CID 6446027 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Linoleic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Navigating the Research Landscape of 13-Oxo-Octadecadienoic Acids: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15624218#commercial-availability-of-13-oxo-6-z-9-z-octadecadienoic-acid-for-research]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)